

Isolongifolanone: A Technical Guide to its Olfactory Properties and Fragrance Applications

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Compound of Interest

Compound Name: *Isolongifolanone*

Cat. No.: B7823585

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Abstract

Isolongifolanone is a synthetic sesquiterpene ketone widely utilized in the fragrance industry for its distinctive and tenacious woody and ambery character. This technical guide provides an in-depth analysis of the olfactory properties, fragrance applications, and relevant physicochemical data of **Isolongifolanone**. It is intended to serve as a comprehensive resource for researchers, perfumers, and professionals in the development of fine fragrances, personal care, and household products. This document outlines detailed experimental protocols for the sensory evaluation of fragrance ingredients and presents quantitative data in a structured format for ease of comparison and reference.

Olfactory Profile

Isolongifolanone is characterized by a complex and multifaceted odor profile. Its primary olfactory characteristics are consistently described as woody, ambery, and dry.^{[1][2]} The scent is often further nuanced with earthy, patchouli-like notes and a subtle camphoraceous quality.^{[3][4]} Some evaluators also perceive a resemblance to the aroma of rock orchid.^[5] The odor is noted for its high impact, diffusiveness, and excellent tenacity, with a detectable life of up to 240 hours on a smelling strip.^{[6][7]}

The overall olfactory impression is one of a warm, dry, and persistent woodiness with a rich amber quality.^{[1][3]} This makes it an exceptionally versatile ingredient in a wide array of

fragrance compositions, providing both top-note and base-note effects and contributing vitality to the overall scent profile.^[4]

Physicochemical Properties

A summary of the key physicochemical properties of **Isolongifolanone** is presented in Table 1. This data is essential for formulation, stability testing, and regulatory compliance.

Table 1: Physicochemical Properties of **Isolongifolanone**

Property	Value	Reference(s)
Chemical Name	(1 α ,3 α β ,4 α ,8 α β ,9S*)-Octahydro-4,8,8,9-tetramethyl-1,4-methanoazulen-2(1H)-one	[6]
CAS Number	23787-90-8	[5]
EINECS Number	245-890-3	[5]
Molecular Formula	C15H24O	[5]
Molecular Weight	220.36 g/mol	[5]
Appearance	Colorless to pale yellow oily liquid; may darken on aging.	[6]
Boiling Point	286.75 - 295.9 °C at 760 mmHg	[7][8]
Flash Point	93.89 - 134.28 °C (Closed Cup)	[3][8]
Vapor Pressure	0.003 mmHg at 25 °C	[7]
Relative Density	0.928 - 1.018 g/cm ³ at 20-25 °C	[3][5]
Solubility	Soluble in ethanol; insoluble in water.	[6]
logP (o/w)	4.277 (estimated)	[6]
Shelf Life	24-36 months or longer if stored properly.	[3][9]

Fragrance Applications

Isolongifolanone's robust and versatile scent profile makes it a valuable component in a wide range of fragranced products. Its primary applications are in fine perfumery, personal care products, and household goods.

Table 2: Fragrance Applications and Typical Usage Levels

Application Category	Specific Products	Typical Usage Level (%)	Reference(s)
Fine Fragrance	Perfumes, Eau de Toilette, Colognes	0.1 - 5.0	[6]
Personal Care	Soaps, Cosmetics, Shampoos, Deodorants	0.1 - 2.0	[3][5]
Household	Air fresheners, Detergents, Fabric softeners	0.1 - 5.0	[10]

In fine fragrance, it is particularly effective in woody, oriental, chypre, and fougère compositions, where it imparts warmth, dryness, and substantivity. It serves as an excellent fixative, prolonging the scent of other, more volatile ingredients. In personal care and household products, its stability and high odor impact ensure a lasting and pleasant fragrance experience.

Isolongifolanone is also used as a synthetic intermediate in the production of other ambergris-type flavor and fragrance compounds.[\[5\]](#)

Experimental Protocols

The evaluation of the olfactory properties of a fragrance ingredient like **Isolongifolanone** requires standardized and well-controlled experimental methodologies. Below are outlines for two key experimental approaches: Gas Chromatography-Olfactometry (GC-O) and Sensory Panel Evaluation.

Gas Chromatography-Olfactometry (GC-O)

GC-O is a powerful technique that combines the separation capabilities of gas chromatography with human sensory perception. It is used to identify the specific chemical compounds within a sample that are responsible for its aroma.

Objective: To identify the individual odor-active compounds in a sample of **Isolongifolanone** and characterize their specific scent contribution.

Methodology:

- Sample Preparation: A dilute solution of **Isolongifolanone** in a suitable solvent (e.g., ethanol) is prepared.
- Instrumentation: A gas chromatograph equipped with a sniffing port (olfactometer) and a mass spectrometer (MS) detector is used. The column effluent is split between the MS detector and the sniffing port.
- GC Separation: The sample is injected into the GC, where its components are separated based on their volatility and interaction with the stationary phase of the column.
- Olfactory Evaluation: A trained sensory panelist or "sniffer" is positioned at the sniffing port and describes the odor of each compound as it elutes from the column. The intensity of each odor is also rated.
- Compound Identification: Simultaneously, the mass spectrometer records the mass spectrum of each eluting compound, allowing for its chemical identification by comparison to a spectral library.
- Data Analysis: The olfactory data (odor description and intensity) is correlated with the chemical identification data from the MS to create an "aromagram," which provides a detailed profile of the odor-active compounds in the sample.

Sensory Panel Evaluation

A sensory panel is used to obtain a comprehensive and quantitative description of the overall fragrance profile of **Isolongifolanone**.

Objective: To characterize and quantify the olfactory attributes of **Isolongifolanone** using a trained sensory panel.

Methodology:

- Panelist Selection and Training: A panel of 10-15 individuals is selected based on their olfactory acuity and ability to describe scents. Panelists undergo training to familiarize them with a standardized lexicon of fragrance descriptors and intensity rating scales.

- Sample Preparation and Presentation:
 - **Isolongifolanone** is diluted to a standard concentration (e.g., 1% in ethanol).
 - A measured amount (e.g., 0.1 mL) of the solution is applied to a standard smelling strip (blotter).
 - The blotters are allowed to air-dry for a specified period (e.g., 10 minutes) before evaluation.
 - Samples are presented to panelists in a controlled environment with neutral airflow and lighting, and are coded with random three-digit numbers to prevent bias.
- Evaluation Procedure:
 - Panelists are instructed to smell the prepared blotters and rate the intensity of a series of predetermined olfactory attributes (e.g., woody, ambery, earthy, patchouli, camphoraceous, dry) on a labeled magnitude scale (e.g., 0 = not perceptible, 10 = very strong).
 - The evaluation is typically conducted at different time points (e.g., 10 minutes, 1 hour, 6 hours, 24 hours) to assess the evolution of the fragrance over time (tenacity).
- Data Analysis: The intensity ratings from all panelists are collected and statistically analyzed (e.g., using analysis of variance - ANOVA) to generate a quantitative sensory profile of **Isolongifolanone**. The results are often visualized in a spider web or radar plot for easy comparison of different fragrance attributes.

Synthesis and Safety

Synthesis

Isolongifolanone is commercially produced from longifolene, a sesquiterpene hydrocarbon found in Indian turpentine oil. The synthesis typically involves two main steps:

- Isomerization: Longifolene is isomerized to isolongifolene under acidic conditions.[\[5\]](#)

- Oxidation: The resulting isolongifolene is then oxidized, for example, using hydrogen peroxide in the presence of formic acid, to yield **Isolongifolanone**.^[5]

Safety Information

Isolongifolanone has been assessed for safety in fragrance applications. A summary of its toxicological data and hazard classifications is provided in Table 3.

Table 3: Toxicological and Safety Data for **Isolongifolanone**

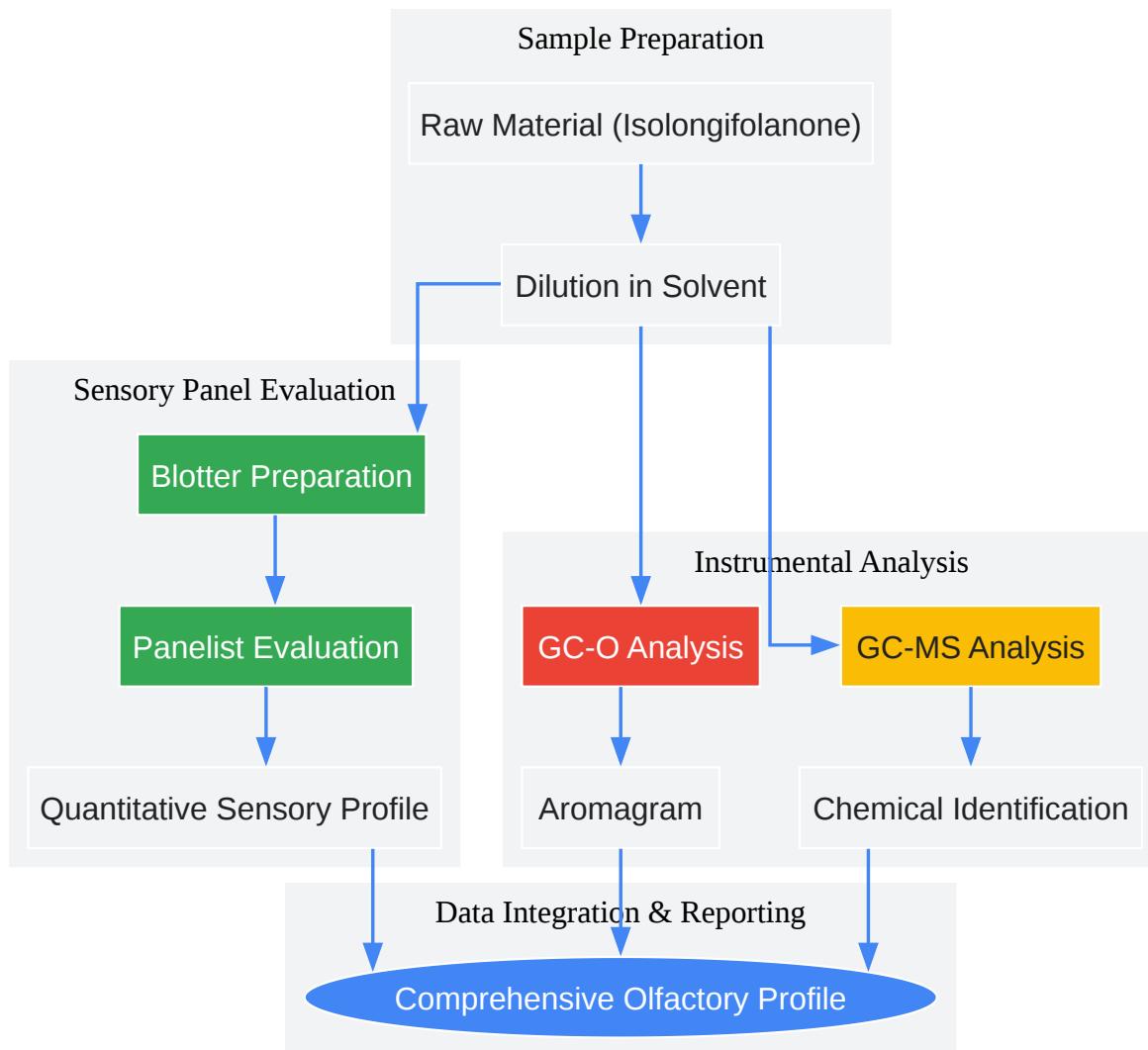
Endpoint	Value/Classification	Reference(s)
Oral LD50 (Rat)	> 5 g/kg	[5]
Dermal LD50 (Rabbit)	> 5 g/kg	[5]
Skin Irritation	Causes skin irritation.	[10][11]
Skin Sensitization	May cause an allergic skin reaction.	[9][11]
Aquatic Toxicity	Toxic to aquatic life with long-lasting effects.	[10][11]
GHS Hazard Statements	H315, H317, H411	[10][11]

It is recommended to handle **Isolongifolanone** in accordance with standard good laboratory practices and to consult the material safety data sheet (MSDS) for detailed handling and disposal information.

Visualizations

Experimental Workflow for Olfactory Evaluation

The following diagram illustrates a typical workflow for the comprehensive evaluation of a fragrance ingredient like **Isolongifolanone**, combining instrumental and sensory analysis.



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Caption: Workflow for the comprehensive olfactory evaluation of **Isolongifolanone**.

Conclusion

Isolongifolanone is a cornerstone of the modern perfumer's palette, offering a unique combination of a warm, woody-amber character with excellent performance and versatility. Its complex olfactory profile, coupled with its stability and substantivity, ensures its continued

importance in the creation of fragrances across all categories. This guide provides the essential technical data and methodological frameworks to support the informed and effective use of **Isolongifolanone** in research and product development.

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